

Personal protective equipment for handling Ethyl 2-(cyanomethyl)benzoate

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Compound of Interest

Compound Name: Ethyl 2-(cyanomethyl)benzoate

Cat. No.: B174670

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Essential Safety and Handling Guide for Ethyl 2-(cyanomethyl)benzoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-(cyanomethyl)benzoate** (CAS 19821-21-7) was not publicly available at the time of this writing. The following information is based on the safety data for a closely related analogue, **Methyl 2-(cyanomethyl)benzoate**, and should be used as a precautionary guide.^[1] It is imperative to consult the official SDS from your supplier before handling **Ethyl 2-(cyanomethyl)benzoate**.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for researchers, scientists, and drug development professionals handling **Ethyl 2-(cyanomethyl)benzoate**.

Hazard Summary

Based on its analogue, **Methyl 2-(cyanomethyl)benzoate**, **Ethyl 2-(cyanomethyl)benzoate** is anticipated to be toxic if swallowed, in contact with skin, or if inhaled.^[1] It is also expected to cause skin and serious eye irritation.^[1]

Signal Word: DANGER^[1]

Hazard Statements:

- Toxic if swallowed.^[1]

- Toxic in contact with skin.[\[1\]](#)
- Toxic if inhaled.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is crucial to ensure safety when handling this compound.

| Protection Type | Specific Recommendations |
|------------------------|---|
| Eye/Face Protection | Wear chemical safety goggles and a face shield. [1] |
| Skin Protection | Use impervious gloves (e.g., nitrile rubber) and wear protective clothing to prevent skin contact. [1] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or for spill response. |
| Body Protection | A lab coat or chemical-resistant apron should be worn. |

Handling and Storage

Proper handling and storage procedures are vital to minimize exposure and maintain the chemical's integrity.

Handling:

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[1\]](#)

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wash hands thoroughly after handling.[1]
- Use non-sparking tools and take precautionary measures against static discharges.[2]

Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dry, and well-ventilated area.[1][2]
- Store locked up.[1]
- Keep away from heat, sparks, and open flames.[2]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

| Exposure Route | First Aid Protocol |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] |

Spill and Disposal Procedures

A clear plan for spill management and waste disposal is essential for laboratory safety and environmental protection.

Spill Response:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully scoop up the absorbed material into a suitable, labeled container for disposal.

- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Personal Protection: Wear full PPE, including respiratory protection, during the entire cleanup process.

Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.[\[1\]](#)
- Do not allow the chemical to enter drains or waterways.[\[2\]](#)
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.
[\[1\]](#)

Chemical Spill Response Workflow

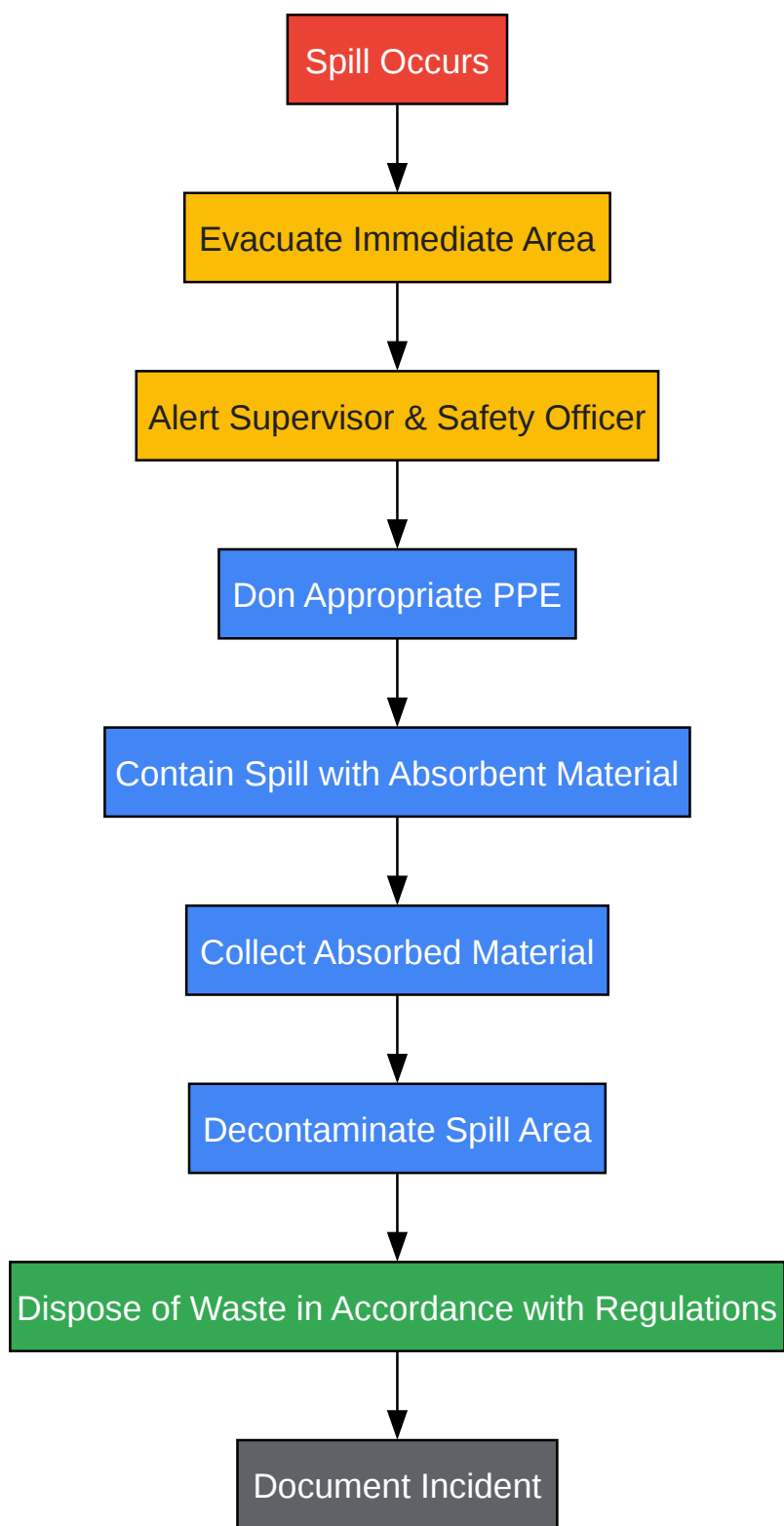


Diagram 1: Chemical Spill Response Workflow

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Caption: Workflow for safely managing a chemical spill.

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References

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